

# A Technical Guide to (-)-Epicatechin-13C3: Procurement, Analysis, and Biological Context

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Epicatechin-13C3

Cat. No.: B13842274

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical standard **(-)-Epicatechin-13C3**, including information on commercial suppliers, detailed analytical methodologies, and its role in relevant biological signaling pathways. This document is intended to serve as a valuable resource for researchers utilizing this stable isotope-labeled compound in their studies.

## Procurement of (-)-Epicatechin-13C3 Analytical Standard

The acquisition of high-purity analytical standards is critical for accurate and reproducible experimental results. **(-)-Epicatechin-13C3** is a specialized chemical and can be sourced from a select number of reputable suppliers. Below is a summary of potential vendors. It is recommended to contact these suppliers directly to obtain the most current certificate of analysis and pricing information.

Supplier	Product Name	Catalog Number	Notes
LGC Standards	(-)-Epicatechin-13C3	TRC-E582262	Available through Toronto Research Chemicals (TRC). Custom synthesis may be required.
MedChemExpress	(-)-Epicatechin-13C3	HY-N0001S2	Listed as a 13C labeled (-)-Epicatechin.
Toronto Research Chemicals (TRC)	(-)-Epicatechin-13C3	E582262	TRC is a subsidiary of LGC Standards.

Note: Availability and product specifications are subject to change. Always request a lot-specific Certificate of Analysis before purchase.

## Quantitative Data and Specifications

While a specific Certificate of Analysis for **(-)-Epicatechin-13C3** was not publicly available at the time of this guide's compilation, data from closely related isotopically labeled epicatechin derivatives can provide an expectation of the quality of this analytical standard. For instance, (±)-Epicatechin-2,3,4-13C3 gallate from Sigma-Aldrich specifies an isotopic purity of ≥99 atom % 13C and a chemical purity of ≥97% (CP). Researchers should expect similar or higher purity levels for the **(-)-Epicatechin-13C3** analytical standard.

Table 1: Expected Product Specifications for **(-)-Epicatechin-13C3**

Parameter	Expected Specification
Chemical Formula	C <sub>12</sub> <sup>13</sup> C <sub>3</sub> H <sub>14</sub> O <sub>6</sub>
Molecular Weight	~293.25 g/mol
Isotopic Purity	≥98 atom % <sup>13</sup> C
Chemical Purity	≥95% (typically by HPLC)
Appearance	White to off-white solid
Solubility	Soluble in methanol, ethanol, DMSO

## Experimental Protocol: Quantification of (-)-Epicatechin in Human Plasma by LC-MS/MS

This section outlines a detailed methodology for the quantitative analysis of (-)-epicatechin in human plasma using **(-)-Epicatechin-13C3** as an internal standard. This stable isotope dilution method is a gold standard for accuracy and precision in bioanalytical studies.

### Materials and Reagents

- (-)-Epicatechin (analyte) certified reference standard
- **(-)-Epicatechin-13C3** (internal standard)
- Human plasma (K2-EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

## Sample Preparation

- Spiking: To 100  $\mu$ L of human plasma, add 10  $\mu$ L of **(-)-Epicatechin-13C3** internal standard working solution (concentration to be optimized based on expected analyte levels).
- Protein Precipitation: Add 300  $\mu$ L of ice-cold acetonitrile to the plasma sample. Vortex for 1 minute to precipitate proteins.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100  $\mu$ L of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% formic acid).
- Filtration: Filter the reconstituted sample through a 0.22  $\mu$ m syringe filter into an HPLC vial.

## LC-MS/MS Conditions

- LC System: UHPLC system
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
  - 0-1 min: 5% B
  - 1-5 min: 5-95% B
  - 5-6 min: 95% B
  - 6-6.1 min: 95-5% B

- 6.1-8 min: 5% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Negative Electrospray Ionization (ESI-)
- MRM Transitions:
  - (-)-Epicatechin: m/z 289 -> 245
  - **(-)-Epicatechin-13C3**: m/z 292 -> 248

## Data Analysis

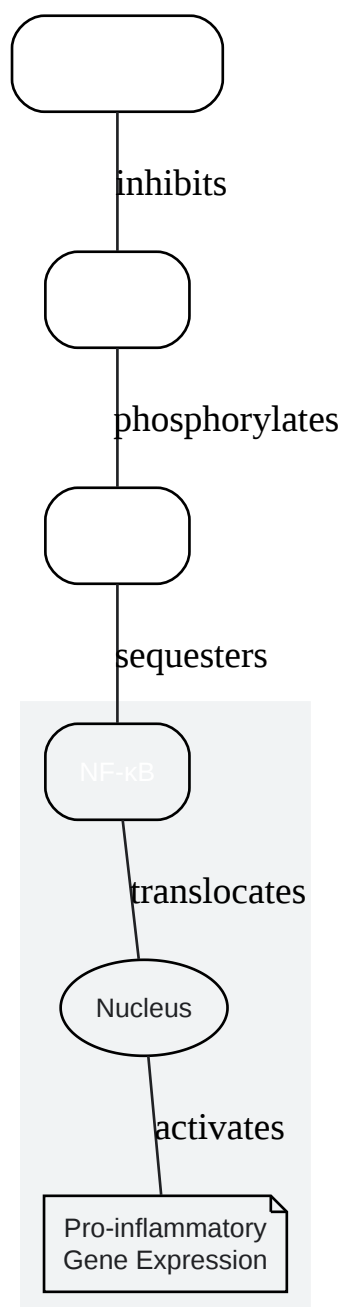
Quantification is performed by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed from standards of known concentrations.

## Signaling Pathways and Biological Relevance

(-)-Epicatechin is a flavonoid with a wide range of reported biological activities, including antioxidant, anti-inflammatory, and cardioprotective effects. Its mechanism of action involves the modulation of several key cellular signaling pathways.

## Inhibition of Pro-inflammatory and Pro-survival Pathways

(-)-Epicatechin has been shown to inhibit signaling pathways that are often dysregulated in chronic diseases such as cancer and inflammation. This includes the inhibition of the transcription factor NF-κB and the serine/threonine kinase Akt. By inhibiting these pathways, (-)-epicatechin can reduce the expression of pro-inflammatory cytokines and promote apoptosis in cancer cells.



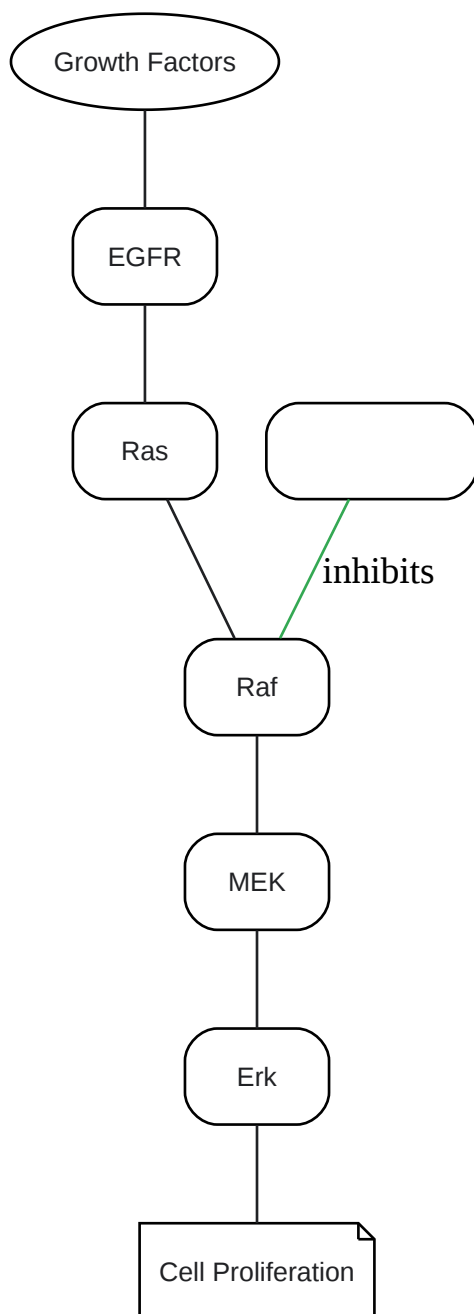
[Click to download full resolution via product page](#)

Caption: Inhibition of the NF-κB signaling pathway by (-)-Epicatechin.

## Modulation of MAPK/Erk Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway, particularly the Erk cascade, is crucial for cell proliferation and survival. (-)-Epicatechin has been demonstrated to modulate this

pathway, often leading to an inhibition of Erk phosphorylation. This can contribute to its anti-proliferative effects in cancer cells.

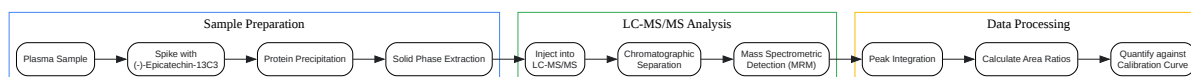


[Click to download full resolution via product page](#)

Caption: Modulation of the MAPK/Erk signaling pathway by (-)-Epicatechin.

## Experimental Workflow

The following diagram illustrates a typical workflow for a quantitative bioanalytical study using **(-)-Epicatechin-13C3**.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the quantification of (-)-epicatechin.

This technical guide provides a foundational understanding for researchers working with **(-)-Epicatechin-13C3**. For specific applications, further optimization of the described protocols may be necessary. Always refer to the supplier's documentation for handling and storage instructions for the analytical standard.

- To cite this document: BenchChem. [A Technical Guide to (-)-Epicatechin-13C3: Procurement, Analysis, and Biological Context]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13842274#where-to-buy-epicatechin-13c3-analytical-standard>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)